

# An In-depth Technical Guide to the Fundamental Properties of Elemental Tungsten

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## Compound of Interest

Compound Name: Tungsten (W)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core fundamental properties of elemental **tungsten (W)**. With the highest melting point of all metals, exceptional density, and remarkable strength, tungsten is a material of significant interest across various scientific and industrial fields. This document summarizes its key physical, chemical, mechanical, thermal, and electrical properties, and outlines the experimental methodologies used for their determination.

## Physical and Structural Properties

Tungsten is a steel-gray metal known for its exceptional density, comparable to that of gold and uranium.<sup>[1]</sup> In its pure form, it is hard and brittle, making it challenging to work with. However, single-crystalline tungsten exhibits greater ductility.<sup>[1]</sup> Tungsten exists in two primary crystalline forms: the stable  $\alpha$ -form with a body-centered cubic (bcc) structure and a metastable  $\beta$ -form.<sup>[1]</sup>  
<sup>[2]</sup>

Table 1: Key Physical and Structural Properties of Tungsten

Property	Value
Atomic Number	74[3][4][5]
Atomic Weight	183.84 u[6]
Density	19.25 - 19.35 g/cm <sup>3</sup> [1][2][5]
Crystal Structure	Body-Centered Cubic (bcc)[1][6][7][8]
Lattice Parameter, a	3.165 Å (at 20 °C)[1][2]
Color	Grayish-white, lustrous[3][9]

## Experimental Protocol: Crystal Structure Determination via X-Ray Diffraction (XRD)

The crystal structure of tungsten is typically determined using X-ray Diffraction (XRD). This non-destructive technique provides detailed information about the crystallographic structure, chemical composition, and physical properties of materials.

### Methodology:

- **Sample Preparation:** A tungsten sample, often in powdered form to ensure random crystal orientation, is prepared and placed on a sample holder.
- **Instrumentation:** The sample is mounted in a diffractometer. An X-ray source generates a beam of monochromatic X-rays that are directed onto the sample.
- **Diffraction:** As the sample is rotated, the incident X-rays are diffracted by the crystalline lattice planes of the tungsten atoms.
- **Detection:** A detector records the angles and intensities of the diffracted X-rays.
- **Data Analysis:** The resulting diffraction pattern, a plot of intensity versus the diffraction angle ( $2\theta$ ), is analyzed. The positions of the diffraction peaks are used to determine the lattice parameters of the crystal structure, while the peak intensities provide information about the arrangement of atoms within the unit cell. By comparing the obtained diffraction pattern with

standard diffraction databases, the specific crystal structure (e.g., bcc for  $\alpha$ -tungsten) can be identified.[10][11][12][13]



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Diagram 1: Experimental workflow for XRD analysis of tungsten.

## Mechanical Properties

Tungsten possesses the highest tensile strength of all pure metals, particularly at temperatures above 1,650 °C.[1][3][9] Its hardness and high modulus of elasticity make it a critical component in many high-performance alloys and applications.[14] However, tungsten exhibits a brittle-to-ductile transition, meaning its ductility is significantly dependent on temperature.[14]

Table 2: Mechanical Properties of Tungsten

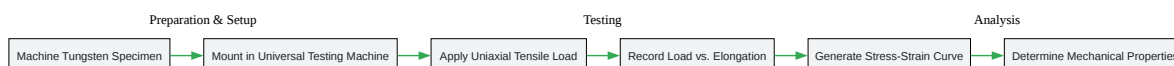
Property	Value
Tensile Strength	~980 MPa[15]
Yield Strength	~750 MPa[15]
Modulus of Elasticity	~411 GPa
Hardness (Mohs)	7.5

## Experimental Protocol: Tensile Strength Testing

Tensile testing is a fundamental materials science and engineering test in which a sample is subjected to a controlled tension until failure. The results from the test are used to determine properties such as ultimate tensile strength, yield strength, and ductility.

Methodology:

- Specimen Preparation: A standardized "dog-bone" shaped specimen of tungsten is machined to precise dimensions as specified by standards like ASTM E8.[9]
- Machine Setup: The specimen is mounted into the grips of a universal testing machine. An extensometer is attached to the gauge section of the specimen to accurately measure elongation.
- Testing: A uniaxial tensile load is applied to the specimen at a constant rate. The applied load and the corresponding elongation of the specimen are continuously recorded.[16][17]
- Data Analysis: The load and elongation data are converted into a stress-strain curve. From this curve, key mechanical properties are determined:
  - Yield Strength: The stress at which the material begins to deform plastically.
  - Ultimate Tensile Strength (UTS): The maximum stress the material can withstand while being stretched or pulled before necking.
  - Elongation: A measure of the material's ductility, representing the percentage increase in length after fracture.



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Diagram 2: Workflow for determining the tensile properties of tungsten.

## Thermal and Electrical Properties

Tungsten has the highest melting point of any element.[1] It also has a very low coefficient of thermal expansion and good thermal and electrical conductivity.[14] These properties make it suitable for high-temperature applications such as incandescent lamp filaments and electrical contacts.

Table 3: Thermal and Electrical Properties of Tungsten

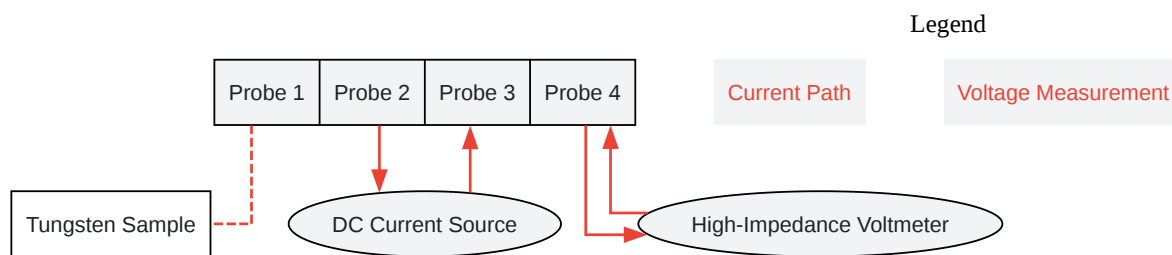
Property	Value
Melting Point	3422 °C (6192 °F)[1][5][6]
Boiling Point	5555 °C (10031 °F)[4][6]
Thermal Conductivity	173 W/(m·K) at 300 K[1][6]
Coefficient of Thermal Expansion	4.5 µm/(m·K) at 25 °C[1][6]
Electrical Resistivity	52.8 nΩ·m at 20 °C[6]
Specific Heat Capacity	0.13 J/(g·K)

## Experimental Protocol: Measurement of Electrical Resistivity using the Four-Point Probe Method

The four-point probe method is a standard technique for measuring the electrical resistivity of materials, particularly those with low resistance where contact resistance can be significant.

### Methodology:

- **Probe Configuration:** A four-point probe head, consisting of four equally spaced, co-linear tungsten carbide needles, is used.
- **Sample Contact:** The probe is brought into contact with a flat surface of the tungsten sample.
- **Current Application:** A constant direct current (DC) is passed through the two outer probes.
- **Voltage Measurement:** The voltage drop across the two inner probes is measured using a high-impedance voltmeter.[18]
- **Resistivity Calculation:** The bulk resistivity ( $\rho$ ) is calculated using the formula:  $\rho = (V/I) * 2\pi s * F$  where  $V$  is the measured voltage,  $I$  is the applied current,  $s$  is the probe spacing, and  $F$  is a correction factor that depends on the sample geometry and thickness. This method minimizes the influence of contact resistance on the measurement.[18][19][20]



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Diagram 3: Schematic of the four-point probe method for electrical resistivity.

## Chemical Properties

Tungsten is a relatively inert element.[9] It does not react with water, oxygen, or most acids and bases at room temperature.[1] At elevated temperatures, it will react with oxygen to form tungsten trioxide ( $\text{WO}_3$ ).[1] It also reacts with halogens at high temperatures.[1]

Table 4: Chemical Properties and Reactivity of Tungsten

Property	Description
Oxidation States	+2, +3, +4, +5, +6 (most common)[9]
Electronegativity (Pauling)	2.36[1][3]
Ionization Energies	1st: 770 kJ/mol, 2nd: 1700 kJ/mol[1]
Reactivity with Air	Stable at room temperature; oxidizes at elevated temperatures[1][5]
Reactivity with Acids	Resistant to most acids at room temperature[3][5]
Reactivity with Halogens	Reacts with fluorine at room temperature and other halogens at elevated temperatures[1]

This guide provides a foundational understanding of the essential properties of elemental tungsten. The data and methodologies presented are critical for researchers and professionals working with this unique and versatile material. For more specific applications, further investigation into the properties of tungsten alloys may be necessary.

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## References

- 1. store.astm.org [store.astm.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. standards.iteh.ai [standards.iteh.ai]
- 5. apps.dtic.mil [apps.dtic.mil]
- 6. ASTM E696 - Metel [metel.nl]
- 7. Tungsten Alloy Specifications-Tungsten Alloy [tungsten-alloy.com]
- 8. researchgate.net [researchgate.net]
- 9. chemetalusa.com [chemetalusa.com]
- 10. cibtech.org [cibtech.org]
- 11. h-and-m-analytical.com [h-and-m-analytical.com]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. aemmetal.com [aemmetal.com]
- 15. scholarsmine.mst.edu [scholarsmine.mst.edu]
- 16. scipub.euro-fusion.org [scipub.euro-fusion.org]
- 17. mtu.edu [mtu.edu]
- 18. tek.com [tek.com]

- 19. jurnal.uns.ac.id [jurnal.uns.ac.id]
- 20. eprintspublications.npl.co.uk [eprintspublications.npl.co.uk]
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